

Introduction: Navigating the Landscape of a Lesser-Known Azo Dye

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Compound of Interest

Compound Name: Acid Yellow 4R

CAS No.: 12715-61-6

Cat. No.: B1143691

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C.I. Acid Yellow 219 is a synthetic organic compound belonging to the double azo class of dyes.[1] Predominantly utilized in the textile industry for dyeing wool and polyamide fibers, its properties suggest potential for broader applications in research and development.[1][2] Azo dyes, characterized by the presence of one or more azo groups ($-N=N-$), are the largest and most versatile class of synthetic dyes.[3] Their utility extends beyond coloration to fields such as medicinal chemistry and biomedical sciences, where they have been explored for applications in drug delivery, bioimaging, and as therapeutic agents.[4][5]

This guide provides a detailed technical overview of C.I. Acid Yellow 219 for a scientific audience. It covers its fundamental properties, synthesis, purification to a research-grade standard, and comprehensive analytical characterization. Recognizing the current gap in the literature, this document also explores potential, albeit hypothetical, research applications, grounding these possibilities in the well-established chemistry of azo compounds.

Physicochemical Properties of C.I. Acid Yellow 219

A thorough understanding of the physicochemical properties of a compound is fundamental to its application in a research setting. The following table summarizes the key characteristics of C.I. Acid Yellow 219.

Property	Value	Source(s)
C.I. Name	Acid Yellow 219	[1]
Synonyms	Acid Yellow 4R, Weak Acid Yellow 4R, Tectilon Yellow 4R	[1]
CAS Number	71819-57-3	[1]
Molecular Formula	C ₂₀ H ₁₇ N ₄ NaO ₅ S	[1]
Molecular Weight	448.43 g/mol	[1]
Appearance	Orange powder	[1]
Solubility	Soluble in water	[1]
Chemical Class	Double Azo Dye	[1]

Synthesis and Purification for Research-Grade Applications

The synthesis of C.I. Acid Yellow 219 follows the classical principles of azo dye chemistry, involving diazotization and azo coupling reactions.[1][6] Achieving a research-grade purity necessitates subsequent purification steps to remove unreacted starting materials, by-products, and inorganic salts.

Synthesis Protocol

The manufacturing method for C.I. Acid Yellow 219 involves a multi-step process:

- **Diazotization of 3-Aminobenzenesulfonic Acid:** 3-Aminobenzenesulfonic acid is diazotized in an aqueous medium using sodium nitrite and a strong acid (e.g., hydrochloric acid) at a low temperature (0-5 °C) to form the corresponding diazonium salt.
- **First Coupling Reaction:** The diazonium salt is then coupled with (2-Methoxyphenylamino)methanesulfonic acid.
- **Hydrolysis:** The resulting intermediate undergoes hydrolysis to remove a sulfonic acid group.

- **Second Diazotization:** The product from the hydrolysis step is then diazotized.
- **Second Coupling and Etherification:** The newly formed diazonium salt is coupled with phenol, followed by an etherification step to yield the final C.I. Acid Yellow 219 molecule.[\[1\]](#)

A generalized workflow for the synthesis of C.I. Acid Yellow 219.

Purification to Research Grade

For research applications, purification is critical. A common method for purifying water-soluble dyes like Acid Yellow 219 is column chromatography.

Experimental Protocol: Column Chromatography Purification

- **Stationary Phase Selection:** Choose a suitable stationary phase. For polar compounds like sulfonated azo dyes, a reverse-phase silica gel (C18) can be effective.
- **Mobile Phase Selection:** Develop a mobile phase system. A gradient of water and a polar organic solvent (e.g., methanol or acetonitrile), with a small amount of a modifier like formic acid to improve peak shape, is a good starting point.[\[7\]](#)
- **Column Packing:** Pack a glass column with the selected stationary phase, ensuring a uniform and compact bed.
- **Sample Loading:** Dissolve the crude Acid Yellow 219 in a minimal amount of the initial mobile phase and carefully load it onto the top of the column.
- **Elution:** Begin elution with the mobile phase, gradually increasing the polarity to separate the desired compound from impurities.
- **Fraction Collection:** Collect the eluent in fractions.
- **Analysis:** Analyze the collected fractions using Thin Layer Chromatography (TLC) to identify those containing the pure dye.
- **Solvent Evaporation:** Combine the pure fractions and remove the solvent using a rotary evaporator to obtain the purified, research-grade C.I. Acid Yellow 219.

Analytical Characterization

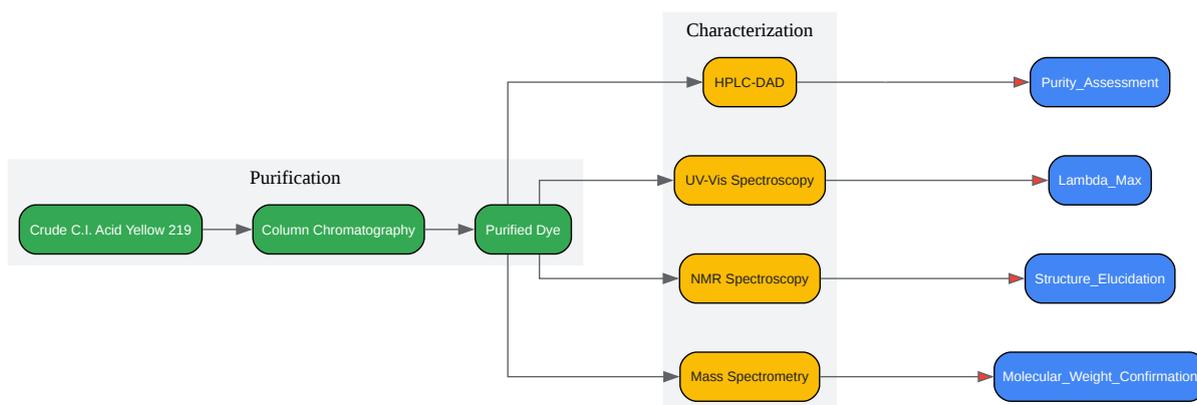
Comprehensive analytical characterization is essential to confirm the identity and purity of the research-grade dye.

High-Performance Liquid Chromatography (HPLC)

HPLC is a powerful technique for assessing the purity of dyes.

Experimental Protocol: HPLC Analysis

- **Instrumentation:** An HPLC system equipped with a Diode Array Detector (DAD) is ideal, allowing for the simultaneous acquisition of chromatograms and UV-Vis spectra.
- **Column:** A reverse-phase C18 column is commonly used for the analysis of acid dyes.[7]
- **Mobile Phase:** A gradient elution with a mixture of an aqueous buffer (e.g., ammonium acetate) and an organic solvent (e.g., acetonitrile) is often effective.[8]
- **Detection:** Monitor the elution at the wavelength of maximum absorbance (λ_{max}) of Acid Yellow 219.
- **Data Analysis:** The purity of the sample can be determined by the relative area of the main peak in the chromatogram.



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Workflow for the purification and analytical characterization of research-grade C.I. Acid Yellow 219.

Spectroscopic Characterization

- **UV-Visible Spectroscopy:** This technique is used to determine the wavelength of maximum absorbance (λ_{max}) of the dye, which is crucial for quantitative analysis and for setting the detection wavelength in HPLC.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR spectroscopy are invaluable for elucidating the molecular structure of the dye.^{[9][10]} These techniques can confirm the arrangement of protons and carbon atoms in the molecule, providing definitive structural information.
- **Mass Spectrometry (MS):** Mass spectrometry is used to determine the molecular weight of the dye, confirming its chemical formula. High-resolution mass spectrometry can provide the exact mass, further validating the elemental composition.^[9]

Potential Research Applications (Hypothetical)

While specific research applications for C.I. Acid Yellow 219 are not currently established in the literature, its chemical nature as a sulfonated azo dye suggests several avenues for investigation.

- **Biological Staining:** Acid dyes are anionic and bind to cationic components in cells and tissues, such as proteins.[11] C.I. Acid Yellow 219 could potentially be explored as a counterstain in various histological techniques, similar to other yellow acid dyes used in trichrome staining methods.[12]
- **Drug Delivery Systems:** The azo bond is known to be susceptible to reduction by azoreductases present in the microaerophilic environment of the colon.[13] This property has been exploited to design colon-specific drug delivery systems, where a drug is linked to an azo compound, and its release is triggered by the cleavage of the azo bond in the target area.[13]
- **Environmental Research:** Azo dyes are a significant class of environmental pollutants from textile industry wastewater. Purified C.I. Acid Yellow 219 could serve as a model compound for studying the efficacy of various remediation technologies, such as advanced oxidation processes, microbial degradation, and adsorption.

Safety and Toxicology

The toxicological properties of C.I. Acid Yellow 219 have not been extensively investigated. However, based on its Material Safety Data Sheet (MSDS) and general knowledge of azo dyes, the following precautions should be taken in a laboratory setting.[14]

Health Hazards:

- May be harmful if swallowed, causing gastrointestinal irritation.[14]
- May cause irritation to the eyes and respiratory tract.[14]
- Prolonged or repeated skin contact may cause irritation in sensitive individuals.[14]

- Some azo dyes have the potential to break down into aromatic amines, which can be hazardous.[15]

Handling and Personal Protective Equipment (PPE):

- Engineering Controls: Handle in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust.
- Eye Protection: Wear chemical safety goggles.
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile) and a lab coat.
- Respiratory Protection: If there is a risk of generating dust, an approved respirator should be worn.[14]

Disposal:

- Dispose of chemical waste in accordance with local, state, and federal regulations. Do not discharge into drains or the environment.

Conclusion

C.I. Acid Yellow 219 is an industrially significant azo dye with a well-defined chemical structure. While its application in research, particularly in the life sciences, is currently unexplored, its properties make it a candidate for investigation in areas such as biological staining and the development of novel drug delivery systems. This guide provides the foundational knowledge for researchers to purify and characterize this compound to a high standard, enabling the exploration of its potential in new scientific frontiers. As with any chemical, a thorough understanding of its properties and adherence to strict safety protocols are paramount for its responsible use in a research environment.

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